

# Application Notes and Protocols for NAADP-AM Ester Cell Loading

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## Compound of Interest

Compound Name: *Naadp*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the cell loading of Nicotinic Acid Adenine Dinucleotide Phosphate Acetoxymethyl Ester (**NAADP-AM**), a cell-permeant precursor of the potent calcium-mobilizing second messenger, **NAADP**.

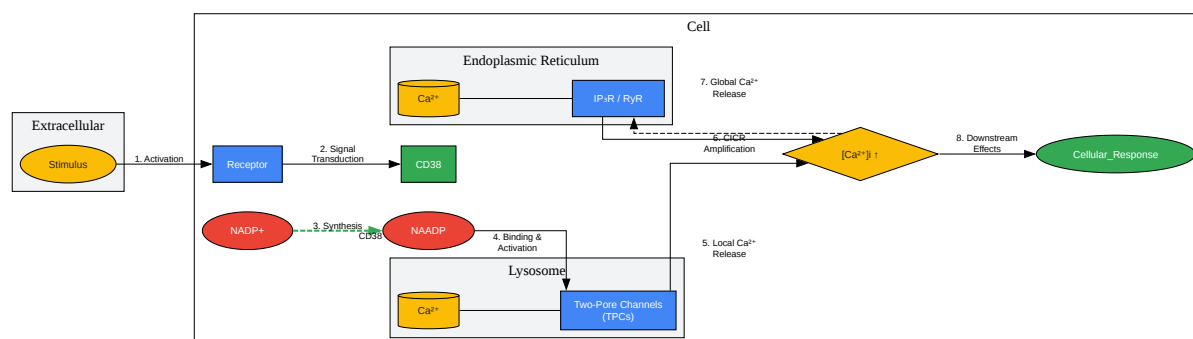
## Introduction

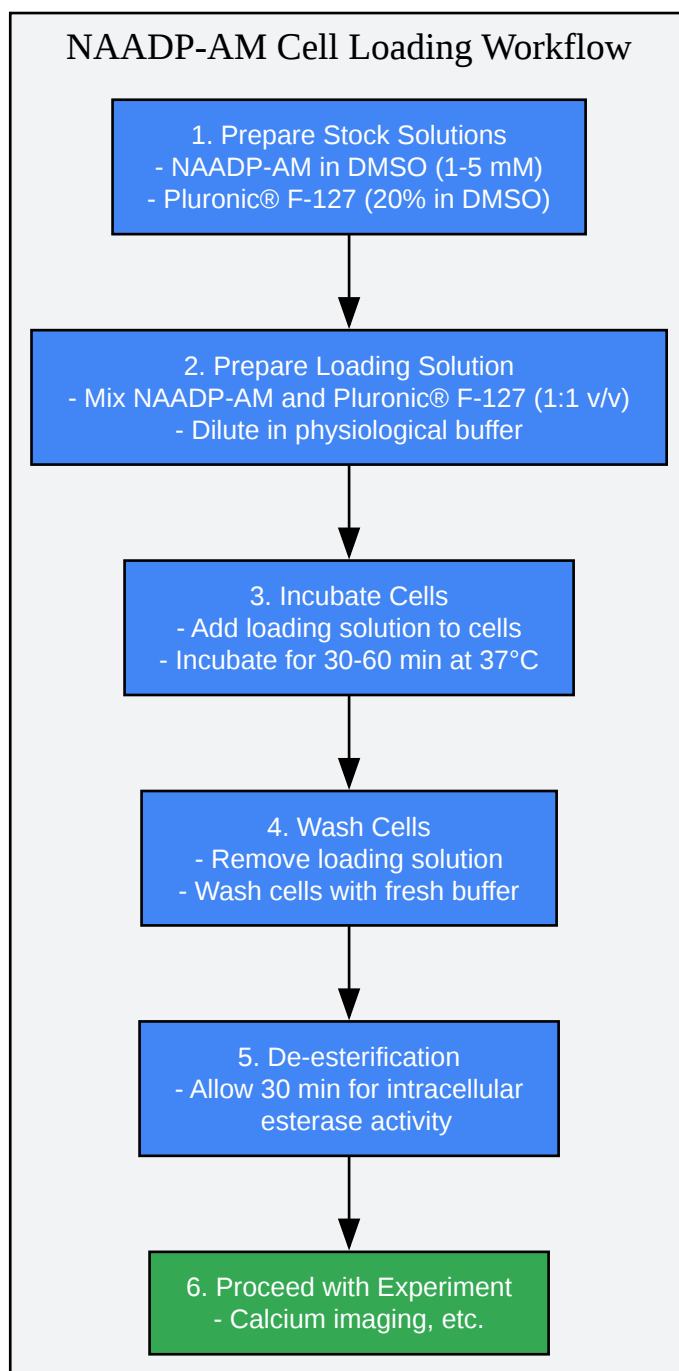
Nicotinic Acid Adenine Dinucleotide Phosphate (**NAADP**) is a powerful intracellular second messenger that mobilizes calcium ( $\text{Ca}^{2+}$ ) from acidic organelles, such as lysosomes.[1][2] Unlike other  $\text{Ca}^{2+}$  mobilizing messengers like inositol trisphosphate ( $\text{IP}_3$ ) and cyclic ADP-ribose (cADPR) which act on the endoplasmic reticulum, **NAADP** targets a distinct  $\text{Ca}^{2+}$  store.[1] The acetoxymethyl (AM) ester form, **NAADP-AM**, is a chemically modified version of **NAADP** that can readily cross cell membranes.[2] Once inside the cell, intracellular esterases cleave the AM groups, releasing the active **NAADP** molecule.[2] This allows for the non-invasive introduction of **NAADP** into a population of cells, facilitating the study of its role in  $\text{Ca}^{2+}$  signaling pathways.[2][3]

## NAADP Signaling Pathway

**NAADP** initiates cellular responses by binding to and activating its target channels, primarily the two-pore channels (TPCs), located on the membrane of endolysosomal vesicles.[2] This binding triggers the release of  $\text{Ca}^{2+}$  from these acidic stores into the cytosol.[1] The initial

localized  $\text{Ca}^{2+}$  release can then be amplified through a process called calcium-induced calcium release (CICR), where the initial  $\text{Ca}^{2+}$  transient triggers the opening of other  $\text{Ca}^{2+}$  channels, such as  $\text{IP}_3$  receptors ( $\text{IP}_3\text{Rs}$ ) and ryanodine receptors ( $\text{RyRs}$ ), on the endoplasmic reticulum, leading to a global cytosolic  $\text{Ca}^{2+}$  signal.[2][4]





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## References

- 1. [cdn.gbiosciences.com](https://cdn.gbiosciences.com) [[cdn.gbiosciences.com](https://cdn.gbiosciences.com)]
- 2. NAADP Receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 3. [docs.aatbio.com](https://docs.aatbio.com) [[docs.aatbio.com](https://docs.aatbio.com)]
- 4. NAADP mobilizes calcium from acidic organelles through two-pore channels - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
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